

Pyronin Y Dye: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Pyronine

Cat. No.: B1678543

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This in-depth guide provides essential safety and handling information for Pyronin Y, a cationic fluorescent dye predominantly used for staining RNA in various biological applications.

Adherence to these guidelines is crucial to ensure personal safety and maintain the integrity of experimental outcomes.

Chemical and Physical Properties

Pyronin Y, with the CAS number 92-32-0, is a dark green powder that is stable under normal conditions.^[1] The following table summarizes its key physical and chemical properties.

Property	Value	Reference
Chemical Formula	C17H19ClN2O	^[2]
Molecular Weight	302.8 g/mol	^[1]
Appearance	Dark green powder/solid	^[1]
Melting Point	250 - 260 °C (482 - 500 °F)	^[1]
Solubility	Soluble in water	^[3]
Odor	Odorless	^{[1][3]}

Toxicological Data and Hazard Identification

Pyronin Y is classified as a hazardous substance.[2] It is suspected of causing genetic defects and is harmful if swallowed.[1][4][5][6] Laboratory experiments have indicated mutagenic effects.[6] While comprehensive acute toxicity data is not available, caution is strongly advised.[5]

Hazard Classification	Description	GHS Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral	Category 3 or 4	Skull and Crossbones or Exclamation Mark	Danger or Warning	H301: Toxic if swallowed[4] / H302: Harmful if swallowed[6]
Skin Corrosion/Irritation	Category 2	Exclamation Mark	Warning	H315: Causes skin irritation[4]
Serious Eye Damage/Irritation	Category 2A	Exclamation Mark	Warning	H319: Causes serious eye irritation[4]
Germ Cell Mutagenicity	Category 2	Health Hazard	Warning	H341: Suspected of causing genetic defects[1][4][5]

Studies have shown that at concentrations of 1.7 to 3.3 μM , Pyronin Y localizes in the mitochondria and can suppress cell growth by arresting cells in the G1 phase.[7] At higher concentrations (6.7 to 33.0 μM), it also accumulates in the nucleoli and cytoplasm, leading to cell arrest in the G2 and S phases and exhibiting cytotoxic effects.[7]

Handling and Storage Precautions

Proper handling and storage of Pyronin Y are critical to minimize exposure and maintain its stability.

3.1. Personal Protective Equipment (PPE)

When handling Pyronin Y, the following personal protective equipment should be worn:

- Eye Protection: Safety glasses with side-shields or goggles are mandatory.[8]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[8]
- Respiratory Protection: For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[5] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[4][8]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[2]

3.2. Safe Handling Practices

- Avoid all personal contact, including inhalation of dust and contact with eyes and skin.[2][4]
- Do not eat, drink, or smoke in areas where Pyronin Y is handled or stored.[4][6]
- Wash hands thoroughly after handling the substance.[4][6]
- Ensure adequate ventilation in the work area.[4]

3.3. Storage Conditions

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][5][6]
- Recommended storage temperatures can vary, with some suppliers suggesting -20°C for long-term storage.[4]
- Protect from direct sunlight and sources of ignition.[4]
- Store locked up.[3][4]

Emergency Procedures

4.1. First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[4][6]
- If on Skin: Wash off immediately with plenty of soap and water.[4] Remove contaminated clothing and wash it before reuse.[4] Seek medical attention if irritation occurs.[2]
- If in Eyes: Rinse cautiously with water for several minutes.[4] Remove contact lenses if present and easy to do. Continue rinsing.[4] Seek immediate medical attention.[3]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen or artificial respiration. Seek medical attention if symptoms occur.[2][3]

4.2. Spill and Disposal Procedures

- Spill Response: In case of a spill, evacuate the area.[4] Wear appropriate PPE.[2] Sweep up the spilled solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[5][6] Clean the spill area thoroughly.
- Disposal: Dispose of Pyronin Y and its container in accordance with local, regional, and national regulations.[3][4][6] Do not allow the substance to enter drains or watercourses.[2][9]

Experimental Protocols

Pyronin Y is commonly used for the fluorescent staining of RNA in cells for analysis by flow cytometry or microscopy. The following is a generalized protocol synthesized from various sources.

5.1. Stock Solution Preparation

- Dissolve Pyronin Y powder in sterile distilled water or a suitable buffer to create a stock solution (e.g., 0.1 g/mL).[10]
- This stock solution can be stored in aliquots at -20°C for several months.[10][11]

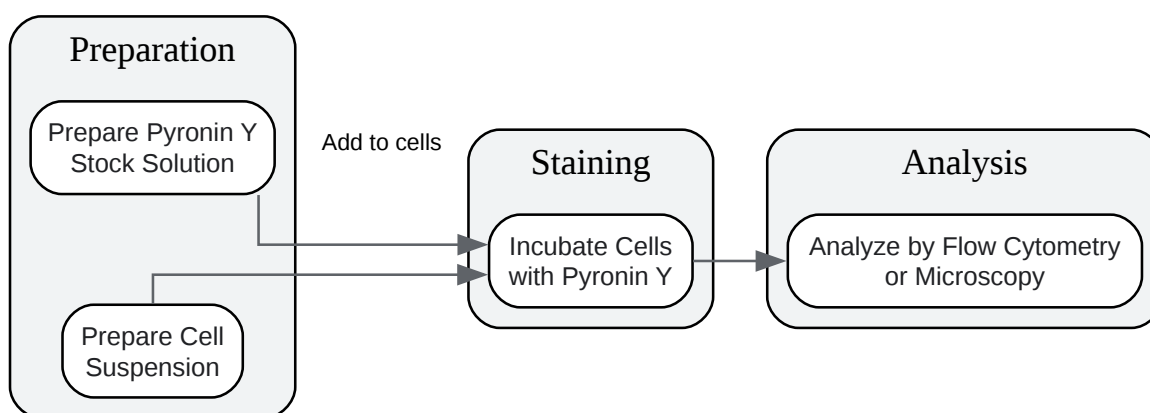
5.2. Cell Staining for Flow Cytometry (RNA Content)

This protocol is often used in conjunction with a DNA stain like Hoechst 33342 to analyze the cell cycle.

- Cell Preparation: Harvest and wash cells, then resuspend them in an appropriate buffer at a concentration of approximately 1×10^6 cells/mL.[12]
- Fixation (Optional): Cells can be fixed, for example, with 70% ice-cold ethanol.[12]
- Staining: Add the Pyronin Y working solution to the cell suspension to a final concentration typically ranging from 0.5 $\mu\text{g/mL}$ to 0.01%.[11][13]
- Incubation: Incubate the cells for 15-30 minutes at room temperature or 37°C, protected from light.[10][13]
- Analysis: Analyze the stained cells on a flow cytometer. Pyronin Y is typically excited by a 488 nm laser and its emission is detected around 575-580 nm.[11][13]

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for preparing and using Pyronin Y for cell staining experiments.



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Caption: A generalized workflow for Pyronin Y cell staining.

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